

Safe Disposal of 3-Bromophenethyl Alcohol: A Procedural Guide

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Compound of Interest

Compound Name: 3-Bromophenethyl alcohol

Cat. No.: B1273047

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This guide provides essential safety and logistical information for the proper disposal of **3-Bromophenethyl alcohol**, tailored for laboratory professionals in research and drug development. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Chemical and Hazard Profile

3-Bromophenethyl alcohol is a halogenated organic compound.^[1] Understanding its properties is the first step in safe handling and disposal. It is classified as a combustible liquid and presents several health hazards.^{[2][3]}

Summary of Key Data:

Property	Value	Reference
CAS Number	28229-69-8	[2]
Molecular Formula	BrC ₆ H ₄ CH ₂ CH ₂ OH	[3]
Molecular Weight	201.06 g/mol	[3]
Physical Form	Liquid	
Density	1.478 g/mL at 25 °C	
Boiling Point	107-110 °C @ 1 mmHg	
Flash Point	> 110 °C / > 230 °F	[4]
Storage Class	10 (Combustible liquids)	[3]
Hazards	Harmful if swallowed or in contact with skin; Causes skin and serious eye irritation; May cause respiratory irritation.[2] [4][5]	

Personal Protective Equipment (PPE)

Before handling **3-Bromophenethyl alcohol** for use or disposal, ensure the following personal protective equipment is used to minimize exposure:

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).[2][6]
- Eye Protection: Use chemical splash goggles or a face shield.[2][4]
- Lab Coat: A fully buttoned lab coat is required to protect from skin contact.[6]

Step-by-Step Disposal Protocol

Disposal of **3-Bromophenethyl alcohol** must be handled as regulated hazardous waste.[6][7]

Do not dispose of this chemical down the drain or by evaporation.[6]

Step 1: Waste Segregation Proper segregation is crucial to prevent dangerous chemical reactions and to facilitate correct disposal.

- **Classify as Halogenated Waste:** As a brominated compound, **3-Bromophenethyl alcohol** must be collected in a designated halogenated organic waste stream.[\[1\]](#)
- **Avoid Mixing:** Do not mix with non-halogenated organic wastes.[\[7\]](#)[\[8\]](#) Keeping these waste streams separate can significantly reduce disposal costs.[\[8\]](#)[\[9\]](#)
- **Incompatibilities:** Ensure the halogenated waste container for **3-Bromophenethyl alcohol** does not contain incompatible materials such as:
 - Strong acids or bases[\[1\]](#)[\[6\]](#)
 - Oxidizing or reducing agents[\[6\]](#)[\[8\]](#)
 - Metals[\[6\]](#)
 - Acutely toxic "P-listed" wastes[\[9\]](#)

Step 2: Select an Appropriate Waste Container

- **Material:** Use a chemically compatible container, such as a polyethylene carboy or bottle.[\[1\]](#)
[\[6\]](#) Metal cans are not recommended as halogenated solvents can degrade to form acids that corrode metal.[\[6\]](#)
- **Condition:** The container must be in good condition, free of leaks, and have a secure, tightly sealing screw cap.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- **Venting:** Specialized or vented caps may be necessary if there is a potential for gas generation.[\[6\]](#)

Step 3: Labeling the Waste Container

- **Timing:** Affix a "Hazardous Waste" tag or label to the container before adding the first drop of waste.[\[7\]](#)[\[9\]](#)

- Content: Clearly list all chemical constituents by their full chemical name (e.g., "**3-Bromophenethyl alcohol**").^[7] Do not use abbreviations or chemical formulas.^[7]
- Information: Ensure the label includes generator information and identifies the applicable hazards (e.g., Combustible, Toxic).^[9]

Step 4: Accumulating and Storing Waste

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA), such as a secondary containment tub within a flammable storage cabinet or under a fume hood.^[6]^[9]
- Closure: Keep the container tightly closed at all times, except when actively adding waste.^[7]^[9]
- Environment: The storage area must be cool, dry, and well-ventilated.^[6]^[9]

Step 5: Arranging for Final Disposal

- Contact Authority: Dispose of the waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.^[2]^[5]^[9]
- Request Pickup: When the container is approximately three-quarters full, submit a request for waste collection according to your institution's procedures.^[9] Do not overfill containers.

Emergency Procedures: Spill Cleanup

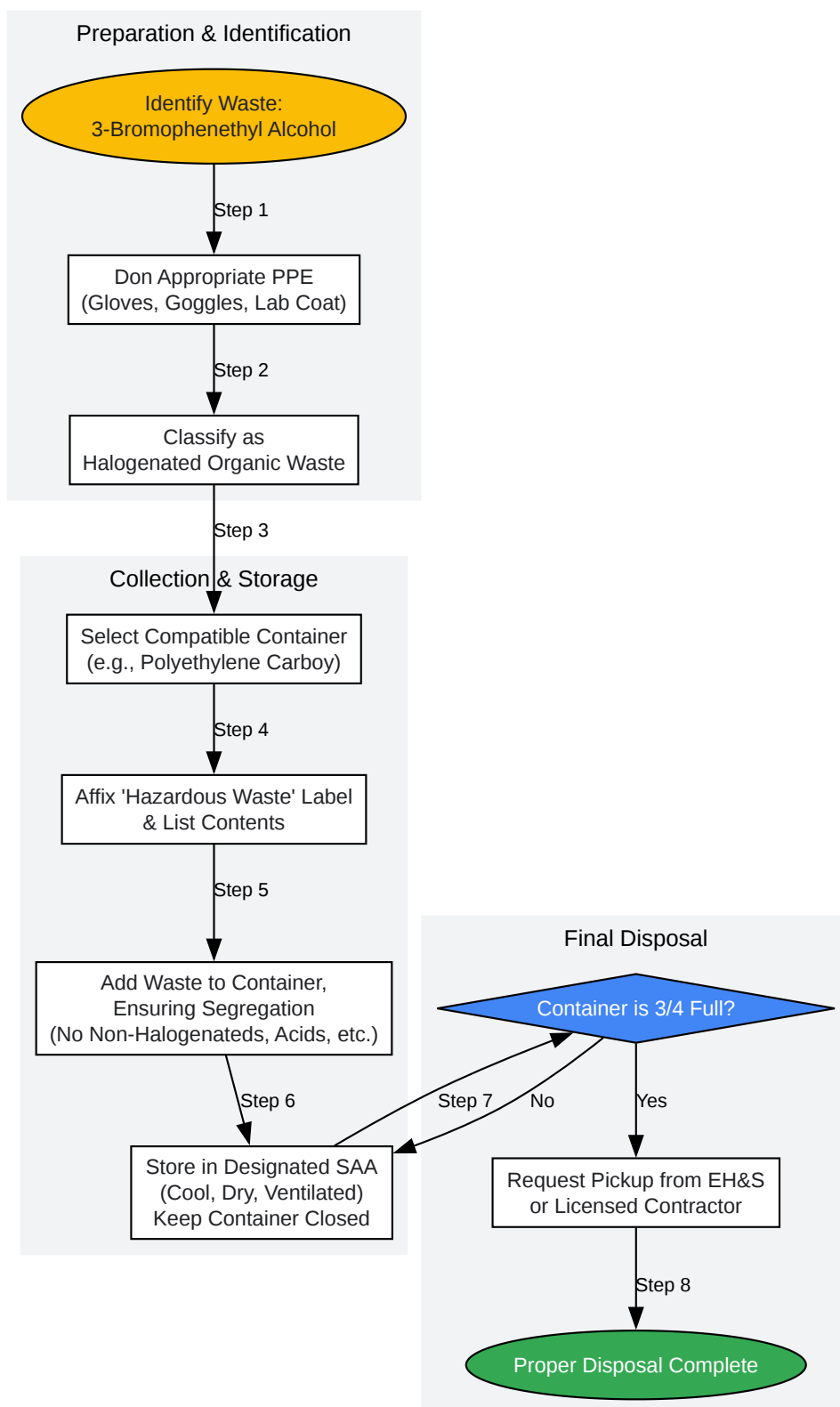
In the event of a small spill that can be cleaned up in under 10 minutes by trained personnel:

- Ensure Safety: Wear appropriate PPE, including double nitrile gloves, chemical splash goggles, and a lab coat.^[6]
- Containment: Contain the spill and prevent it from entering drains.^[5]
- Absorption: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).^[4]^[6]^[10]

- Collection: Carefully collect the absorbent material and place it into a sealable, compatible container for disposal.[\[4\]](#)[\[6\]](#)
- Disposal: Label the container as hazardous waste, listing all contents, and dispose of it through the proper channels.[\[6\]](#)[\[9\]](#)
- Notification: Report the incident to your supervisor and EH&S department. For large spills or emergencies, evacuate the area and contact emergency personnel immediately.[\[9\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making and operational workflow for the proper disposal of **3-Bromophenethyl alcohol**.



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Caption: Workflow for the safe disposal of **3-Bromophenethyl alcohol**.

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